

Physical and chemical properties of Sodium 6-hydroxynaphthalene-2-sulfonate

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Compound of Interest

Compound Name: Sodium 6-hydroxynaphthalene-2-sulfonate

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Sodium 6-hydroxynaphthalene-2-sulfonate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **Sodium 6-hydroxynaphthalene-2-sulfonate** (CAS No. 135-76-2), a key intermediate in the synthesis of various organic compounds, particularly azo dyes. This document summarizes its key properties, outlines experimental protocols for their determination, and illustrates its synthetic and application workflow.

Core Physical and Chemical Properties

Sodium 6-hydroxynaphthalene-2-sulfonate, also commonly known as Schaeffer's salt, is an off-white to slightly yellowish or pinkish crystalline solid.^{[1][2]} Its molecular structure, consisting of a naphthalene core with hydroxyl and sulfonate functional groups, dictates its chemical reactivity and physical characteristics.

Data Presentation: Quantitative Properties

The following table summarizes the key quantitative physical and chemical data for **Sodium 6-hydroxynaphthalene-2-sulfonate**.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₇ NaO ₄ S	[3][4][5]
Molecular Weight	246.21 g/mol	[1][3]
Melting Point	>300 °C	[3][6][7]
Boiling Point	627.11 °C (at 101,325 Pa)	[3][6]
Vapor Pressure	0 Pa at 25 °C	[3][6]
Water Solubility	1000 g/L at 25 °C	[6]
Solubility in other solvents	Slightly soluble in DMSO and Methanol	[3][6]
Appearance	Off-white, gray-white cream, or light yellow to pink powder	[1][2][6]
Form	Solid	[6][7]

Experimental Protocols

This section details the methodologies for determining the key physical and chemical properties of **Sodium 6-hydroxynaphthalene-2-sulfonate**, based on internationally recognized standards such as the OECD Guidelines for the Testing of Chemicals.

Determination of Melting Point (OECD Guideline 102)

The melting point of **Sodium 6-hydroxynaphthalene-2-sulfonate**, being above 300 °C, is typically determined using methods suitable for high-melting-point solids.[4][6][8]

Methodology:

- **Sample Preparation:** A small quantity of the finely powdered, dry substance is packed into a capillary tube.
- **Apparatus:** A calibrated melting point apparatus with a heated metal block or a liquid bath is used.[6]

- Procedure:
 - The capillary tube containing the sample is placed in the heating block.
 - The temperature is raised at a controlled rate.
 - The temperature at which the substance is observed to transition from a solid to a liquid state is recorded as the melting point.^[6] Given the high melting point, differential thermal analysis (DTA) or differential scanning calorimetry (DSC) can also be employed for precise determination.^[6]

Determination of Water Solubility (OECD Guideline 105)

The high water solubility of **Sodium 6-hydroxynaphthalene-2-sulfonate** can be determined using the flask method, which is suitable for substances with solubilities above 10^{-2} g/L.^[7]^[9]

Methodology:

- Sample Preparation: An excess amount of the solid is added to a known volume of deionized water in a flask.
- Equilibration: The flask is agitated at a constant temperature (e.g., 25 °C) for a sufficient period to reach equilibrium (saturation).^[7]
- Phase Separation: The saturated solution is separated from the undissolved solid by centrifugation or filtration.
- Analysis: The concentration of **Sodium 6-hydroxynaphthalene-2-sulfonate** in the clear aqueous phase is determined using a suitable analytical method, such as UV-Vis spectrophotometry or High-Performance Liquid Chromatography (HPLC).^[7]

Spectroscopic Analysis

2.3.1. UV-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy is used to analyze aromatic compounds and can be employed for quantitative analysis.^[10]^[11]

Methodology:

- Solvent Selection: A solvent that does not absorb in the same UV region as the analyte is chosen (e.g., water or methanol).[\[10\]](#)
- Sample Preparation: A dilute solution of **Sodium 6-hydroxynaphthalene-2-sulfonate** of known concentration is prepared.
- Analysis: The UV-Vis spectrum is recorded over a relevant wavelength range (typically 200-400 nm for aromatic compounds).[\[12\]](#) The wavelength of maximum absorbance (λ_{max}) and the molar absorptivity are determined.

2.3.2. Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in the molecule.[\[5\]](#)[\[13\]](#)

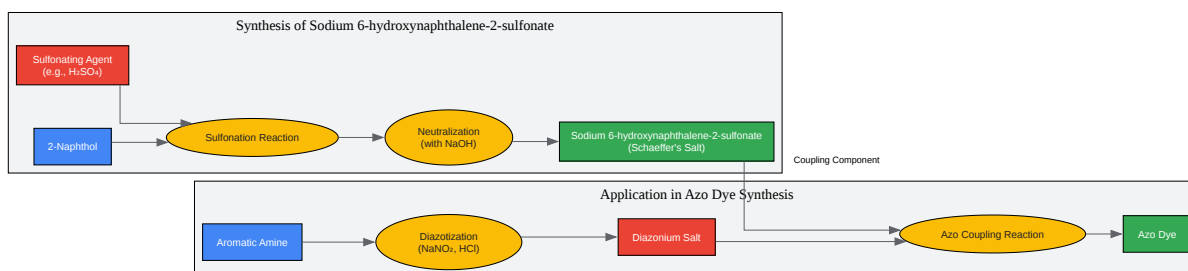
Methodology:

- Sample Preparation: A solid sample can be prepared as a potassium bromide (KBr) pellet. A small amount of the sample is ground with dry KBr and pressed into a thin, transparent disk.[\[5\]](#)
- Analysis: The FTIR spectrum is recorded. The characteristic absorption bands for the hydroxyl (-OH), sulfonate (-SO₃), and aromatic (C=C) functional groups are identified.

Mandatory Visualization

Workflow for Synthesis and Application in Azo Dyes

As **Sodium 6-hydroxynaphthalene-2-sulfonate** is primarily a synthetic intermediate, a biological signaling pathway is not applicable. Instead, the following diagram illustrates its general synthesis and subsequent use as a coupling component in the production of azo dyes. The synthesis typically involves the sulfonation of 2-naphthol.[\[1\]](#)



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Caption: Synthesis of Schaeffer's Salt and its use as a coupling component in azo dye production.

Chemical Reactivity and Applications

The chemical reactivity of **Sodium 6-hydroxynaphthalene-2-sulfonate** is characterized by the presence of the hydroxyl and sulfonate groups on the naphthalene ring. The hydroxyl group activates the ring towards electrophilic substitution, and its position directs incoming electrophiles.

Its primary application is as a coupling component in the synthesis of a wide range of azo dyes. [3] In this process, a diazotized aromatic amine (a diazonium salt) reacts with **Sodium 6-hydroxynaphthalene-2-sulfonate** to form a stable azo compound, which is colored. This reaction is fundamental to the production of many synthetic colorants used in the textile, food, and cosmetic industries. For instance, it is used in the synthesis of FD&C Red No. 40. [3][7]

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